

Global Regulatory Landscape of Dibromochloropropane (DBCP): A Comparative Analysis

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Compound of Interest

Compound Name: *Fumazone*

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This guide provides an objective comparison of regulatory standards for the pesticide Dibromochloropropane (DBCP) across various countries and regions. DBCP is a persistent organic pollutant known for its toxicity, leading to widespread bans and strict regulations globally. This document summarizes the existing regulatory limits, details the analytical methodologies for its detection, and visualizes the regulatory decision-making process.

Quantitative Regulatory Standards

The regulation of DBCP varies significantly worldwide, with many countries opting for a complete ban on its use. For those that have established maximum contaminant levels, the focus has primarily been on drinking water due to its potential for human exposure.

Country/Region	Matrix	Regulatory Standard/Guideline	Value	Legal Status
United States	Drinking Water	Maximum Contaminant Level (MCL)	0.0002 mg/L (0.2 µg/L)[1]	Enforceable
Drinking Water	Maximum Contaminant Level Goal (MCLG)[1]	Zero[1]	Non-enforceable public health goal	
Workplace Air	Permissible Exposure Limit (PEL) - 8-hour TWA	1 ppb	Enforceable (OSHA)	
World Health Organization (WHO)	Drinking Water	Guideline Value[2]	0.001 mg/L (1 µg/L) for a 10 ⁻⁵ cancer risk level[1][2]	Non-enforceable guideline
European Union	All	Banned	-	Banned for use as a plant protection product
Canada	Drinking Water	No specific guideline for DBCP	-	-
Australia & New Zealand	Food & Water	No specific limit for DBCP in the Food Standards Code	-	-
Japan	Water	No specific standard for DBCP	-	-

India	All	Banned	-	Banned for manufacture, import, and use since 1989 ^[3]
International	Pesticide Use	Banned in numerous countries ^{[4][5][6]}	-	Varies by country

Note: TWA refers to the Time-Weighted Average concentration for a normal 8-hour workday and a 40-hour workweek. ppb stands for parts per billion.

Experimental Protocols for DBCP Analysis

Accurate quantification of DBCP in environmental samples is crucial for regulatory enforcement and risk assessment. The most widely adopted method is the U.S. Environmental Protection Agency (EPA) Method 504.1.

U.S. EPA Method 504.1: Determination of 1,2-Dibromoethane (EDB) and 1,2-Dibromo-3-chloropropane (DBCP) in Drinking Water by Microextraction and Gas Chromatography

This method is designed for the analysis of DBCP in finished drinking water and groundwater.

1. Scope and Application: This method is applicable to the determination of DBCP in a concentration range of approximately 0.03 to 200 µg/L. The experimentally determined method detection limit (MDL) for DBCP is 0.01 µg/L.

2. Summary of Method: A 35-mL water sample is extracted with 2 mL of hexane. A 2-µL aliquot of the extract is then injected into a gas chromatograph (GC) equipped with a linearized electron capture detector (ECD) for separation and quantification.

3. Sample Collection, Preservation, and Storage:

- Samples are collected in 40-mL vials containing a dechlorinating agent (sodium thiosulfate).
- Samples must be chilled to 4°C or less at the time of collection and maintained at that temperature until analysis.

- The maximum holding time for samples is 14 days from the time of collection.

4. Apparatus and Materials:

- Gas Chromatograph: Equipped with a linearized electron capture detector and a capillary column suitable for the separation of DBCP from other potential contaminants.
- Extraction Vials: 40-mL screw-cap vials with PTFE-faced silicone septa.
- Microsyringes: For sample and standard injection.
- Solvents and Reagents: Hexane (pesticide quality or equivalent), sodium thiosulfate, and analytical standards of DBCP.

5. Quality Control: A formal quality control program is required, which includes an initial demonstration of laboratory capability and the ongoing analysis of field reagent blanks, laboratory reagent blanks, laboratory fortified blanks, and laboratory fortified sample matrices.

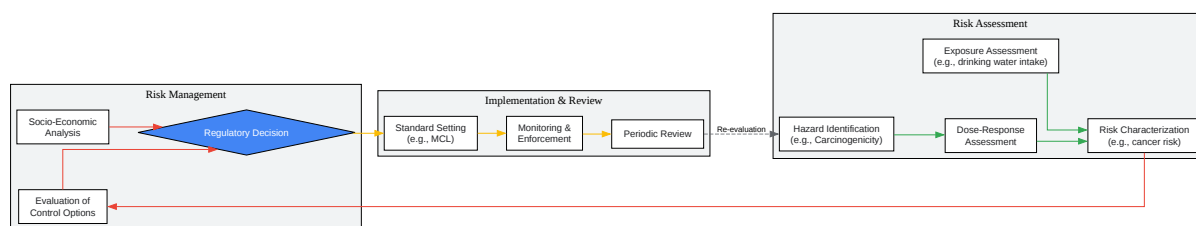
6. Procedure:

- Extraction: Allow the sample and standards to come to room temperature. Add 2 mL of hexane to the 35-mL sample in the vial. Shake vigorously for 1 minute. Let the phases separate.
- Gas Chromatography: Inject 2 μ L of the hexane extract into the GC. The operating conditions of the GC (e.g., oven temperature program, carrier gas flow rate) should be optimized for the separation of DBCP.
- Calibration: A procedural standard calibration is used. A series of standards containing known concentrations of DBCP are extracted and analyzed in the same manner as the samples to establish a calibration curve.

7. Data Analysis and Calculations: The concentration of DBCP in the sample is determined by comparing the peak area from the sample chromatogram to the calibration curve.

Visualization of the Regulatory Process

The following diagram illustrates a generalized workflow for the establishment of regulatory standards for a chemical substance like DBCP.



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Caption: A generalized workflow of the regulatory process for chemical substances.

This guide highlights the stringent global consensus on the dangers of DBCP, leading to widespread bans. For regions where it is still monitored, such as in the United States for legacy contamination, clear regulatory limits and robust analytical methods are in place to protect public health. The provided experimental protocol and regulatory workflow visualization offer valuable resources for professionals in the fields of environmental science and drug development.

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